

A Technical Guide to 5-Cyanopentanamide: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: 5-cyanopentanamide

Cat. No.: B041375

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Introduction

5-Cyanopentanamide, also known by its synonyms 5-cyanovaleramide and pentanamide, 5-cyano-, is an organic compound featuring both a nitrile and an amide functional group.^{[1][2]} This bifunctionality makes it a valuable intermediate in the synthesis of various chemical products, including pharmaceuticals and agrochemicals.^{[1][2]} Notably, it is a key hydration product of adiponitrile, an important precursor in the production of nylon 66.^{[2][3]} This document provides a comprehensive overview of the chemical structure, formula, physicochemical properties, and a detailed experimental protocol for the synthesis of **5-cyanopentanamide**.

Chemical Structure and Formula

5-Cyanopentanamide consists of a five-carbon chain with a cyano group ($-C\equiv N$) at one terminus and an amide group ($-CONH_2$) at the other.^{[1][2]}

- Molecular Formula: $C_6H_{10}N_2O$ ^{[1][2][4][5]}
- Molecular Weight: 126.16 g/mol ^{[1][2]}
- CAS Number: 2304-58-7^{[1][4]}
- SMILES: C(CC(N)=O)CCC#N^[1]
- InChI: InChI=1S/C6H10N2O/c7-5-3-1-2-4-6(8)9/h1-4H2,(H2,8,9)^[1]

- InChIKey: XZUDGZXKOFPLBC-UHFFFAOYSA-N[1]

Physicochemical Properties

5-Cyanopentanamide is typically a colorless to pale yellow or pale beige solid or liquid, depending on the ambient temperature.[1][6] It is soluble in polar solvents like water and alcohols due to the hydrogen bonding capacity of the amide group.[1]

Property	Value	Reference
Melting Point	66-67 °C	[7]
Boiling Point	175-195 °C at 3 Torr	[7]
Appearance	Pale Beige Solid	[6]
Purity	Min. 95%	[2][5]

Experimental Protocol: Enzymatic Synthesis of 5-Cyanopentanamide from Adiponitrile

This section details an experimental protocol for the synthesis of **5-cyanopentanamide** (referred to as 5-cyanovaleramide or 5-CVAM in the source) from adiponitrile utilizing a recombinant nitrile hydratase. This biocatalytic method offers high regioselectivity and efficiency.[3][5]

Objective: To synthesize **5-cyanopentanamide** by the selective hydration of one nitrile group of adiponitrile using a novel nitrile hydratase from *Rhodococcus erythropolis* CCM2595, expressed in *Escherichia coli*. [3][5]

Materials:

- Adiponitrile
- Recombinant *E. coli* expressing nitrile hydratase from *Rhodococcus erythropolis* CCM2595
- Phosphate buffer (e.g., 50 mM, pH 7.5)

- Centrifuge
- Incubator shaker
- High-Performance Liquid Chromatography (HPLC) system for analysis

Methodology:

- Cultivation of Recombinant E. coli: Cultivate the recombinant E. coli strain harboring the nitrile hydratase gene in a suitable growth medium (e.g., LB broth with an appropriate antibiotic for plasmid maintenance) under optimal conditions (e.g., 37°C, 200 rpm) until a desired cell density is reached. Induce the expression of the nitrile hydratase as per the specific expression system's protocol (e.g., addition of IPTG).
- Preparation of Whole-Cell Biocatalyst: Harvest the induced cells by centrifugation. Wash the cell pellet with a suitable buffer (e.g., phosphate buffer, pH 7.5) to remove residual medium components. The resulting cell pellet can be used directly as a whole-cell biocatalyst.
- Enzymatic Hydration Reaction:
 - Prepare a reaction mixture containing the whole-cell biocatalyst suspended in a phosphate buffer.
 - Add adiponitrile to the reaction mixture to a final concentration of 20 mM.
 - Incubate the reaction mixture at a controlled temperature (e.g., 30°C) with agitation.[3][5]
- Reaction Monitoring and Product Analysis:
 - Monitor the progress of the reaction by taking samples at regular intervals (e.g., every 2 minutes for the initial phase).
 - Analyze the samples using HPLC to determine the concentrations of adiponitrile, **5-cyanopentanamide**, and any by-products such as adipamide.
 - The study this protocol is based on observed complete consumption of 20 mM adiponitrile within 10 minutes, with 95% selectivity for **5-cyanopentanamide**. [3][5]

- Product Isolation and Purification (General Procedure):
 - Once the reaction has reached completion, separate the biocatalyst (cells) from the reaction mixture by centrifugation or filtration.
 - The supernatant containing the product can be subjected to further purification steps, such as extraction with an organic solvent followed by evaporation of the solvent.
 - Further purification can be achieved by techniques like recrystallization or column chromatography to obtain high-purity **5-cyanopentanamide**.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the enzymatic synthesis of **5-cyanopentanamide**.

Caption: Workflow for the enzymatic synthesis of **5-cyanopentanamide**.

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